

Diphenyl Sulfone: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Diphenyl sulfone

Cat. No.: B363903

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This technical guide provides an in-depth analysis of the physicochemical properties of **diphenyl sulfone**, a versatile organosulfur compound. Primarily utilized as a high-temperature solvent and a key intermediate in organic synthesis, a thorough understanding of its molecular characteristics is essential for its effective application in research and development.

Core Molecular Data

The fundamental molecular properties of **diphenyl sulfone** are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ O ₂ S ^{[1][2][3][4][5]}
Molar Mass	218.27 g/mol ^{[1][2][3][4]}
Alternate Names	Phenyl sulfone, Sulfobenzide ^{[2][3][6]}
CAS Number	127-63-9 ^{[2][3][4][5][6]}

Synthesis of Diphenyl Sulfone

A prevalent method for the synthesis of **diphenyl sulfone** involves the reaction of benzene with sulfuric acid.^[4] This process is a cornerstone of its industrial production.

Experimental Protocol: Synthesis from Benzene and Sulfuric Acid

Objective: To synthesize **diphenyl sulfone** through the sulfonation of benzene.

Materials:

- Benzene
- Concentrated Sulfuric Acid (H_2SO_4)
- Oleum (fuming sulfuric acid)
- Water
- Sodium Carbonate solution
- Appropriate glassware and heating apparatus

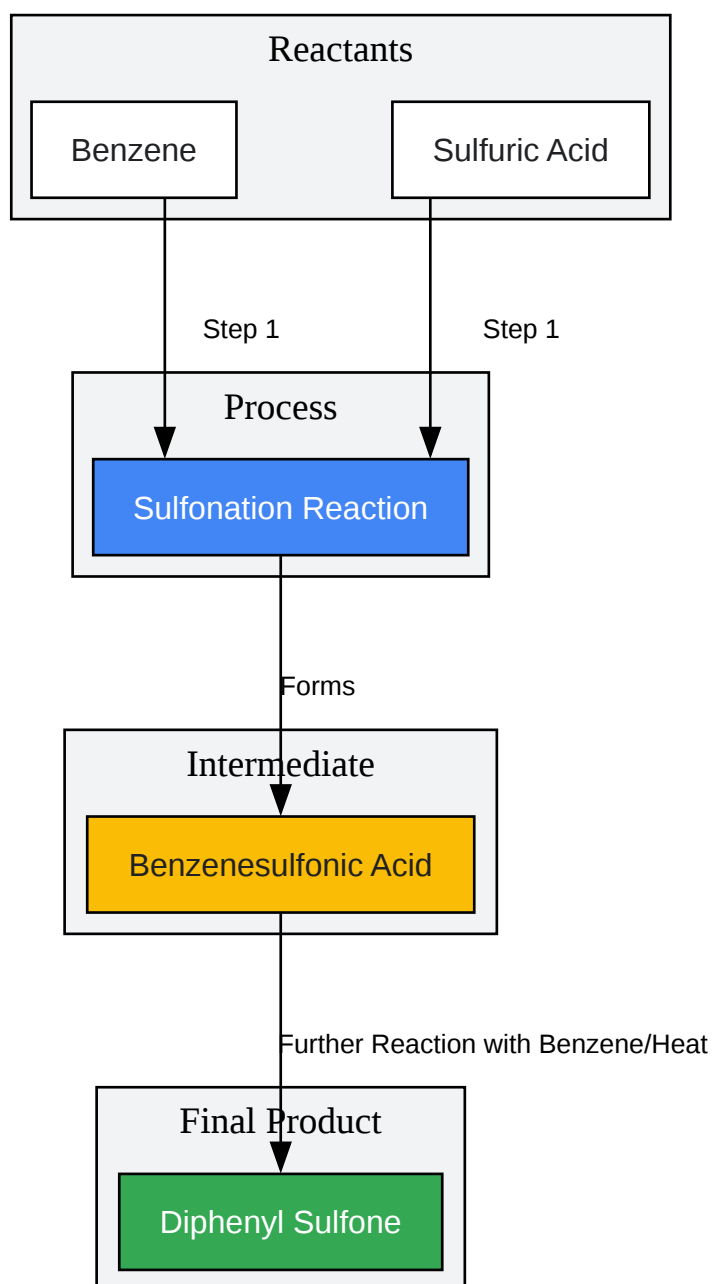
Methodology:

- **Reaction Setup:** A reaction flask equipped with a reflux condenser and a dropping funnel is charged with benzene.
- **Sulfonation:** Concentrated sulfuric acid is added dropwise to the benzene with constant stirring. The reaction is typically initiated at room temperature and then heated to facilitate the formation of benzenesulfonic acid as an intermediate.^[4]
- **Conversion to **Diphenyl Sulfone**:** Oleum is subsequently introduced to the reaction mixture. The elevated temperature and the presence of sulfur trioxide in oleum drive the reaction towards the formation of **diphenyl sulfone**.
- **Quenching and Neutralization:** After the reaction is complete, the mixture is carefully poured over crushed ice to quench the reaction. The acidic solution is then neutralized with a sodium carbonate solution until it reaches a neutral pH.
- **Isolation and Purification:** The crude **diphenyl sulfone** precipitates out of the solution. The solid is collected by filtration, washed with water to remove any remaining salts, and then

dried. Further purification can be achieved through recrystallization from a suitable solvent, such as ethanol.

Visualized Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **diphenyl sulfone** from benzene.



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Caption: Synthesis pathway of **Diphenyl Sulfone**.

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